

# Application Notes and Protocols: Propylamine Hydrochloride in Perovskite Solar Cells

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## Compound of Interest

Compound Name: *Propylamine hydrochloride*

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This document provides a detailed overview of the application of **propylamine hydrochloride** (PAHCl) and its analogues, such as propylamine hydroiodide (PAI) and propylamine hydrobromide (PABr), in the fabrication of high-performance perovskite solar cells (PSCs). These additives have demonstrated significant potential in improving the efficiency, stability, and crystal quality of perovskite films.

## Mechanism of Action

**Propylamine hydrochloride** and its derivatives primarily function as surface passivating agents and crystal growth modulators in perovskite films. Due to the larger ionic size of the propylammonium cation ( $PA^+$ ), it is generally not incorporated into the bulk perovskite lattice.<sup>[1]</sup><sup>[2]</sup> Instead, it resides at the grain boundaries and on the surface of the perovskite film.<sup>[1]</sup><sup>[2]</sup> This strategic positioning allows it to passivate defects, such as halide and cation vacancies, which are detrimental to device performance. By mitigating these defects, non-radiative recombination of charge carriers is suppressed, leading to enhanced photoluminescence intensity and longer carrier lifetimes.<sup>[1]</sup><sup>[3]</sup> Furthermore, the presence of these additives can influence the crystallization process, promoting the formation of larger, more uniform grains with a preferred orientation, which facilitates efficient charge transport.<sup>[2]</sup><sup>[4]</sup>

## Data Presentation: Performance of Perovskite Solar Cells

The following table summarizes the quantitative data from various studies on perovskite solar cells incorporating propylamine-based additives.

Additive	Perovskite Composition	Device Architecture	Voc (V)	Jsc (mA/cm <sup>2</sup> )	FF (%)	PCE (%)	Reference
Control (No Additive)	FAPbI <sub>3</sub>	n-i-p	1.05	24.5	75.0	19.3	[1]
20 mol% PACl	FAPbI <sub>3</sub>	n-i-p	1.10	25.1	81.5	22.22	[1]
Control (No Additive)	Tin-based	p-i-n	-	19.45	-	< 9.35	[2]
0.02 M PABr	Tin-based	p-i-n	0.63	26.79	63.7	9.35	[2]
Control (No Additive)	(FA,MA,Cs)Pb(I,Br) <sub>3</sub>	n-i-p	-	-	-	< 21.0	[4]
PAI Post-treatment	(FA,MA,Cs)Pb(I,Br) <sub>3</sub>	n-i-p	-	-	-	21.0 (certified)	[4]
Control (No Additive)	(FA,MA,Cs)Pb(I,Br) <sub>3</sub>	p-i-n	-	-	-	21.7	[4]
PAI Buried Layer	(FA,MA,Cs)Pb(I,Br) <sub>3</sub>	p-i-n	-	-	-	23.0	[4]
TFPACl	FA-based	Flexible n-i-p	-	-	-	< 23.59	[5]
PFPACl	FA-based	Flexible n-i-p	-	-	-	23.59	[5]

Note: Voc = Open-circuit voltage, Jsc = Short-circuit current density, FF = Fill factor, PCE = Power conversion efficiency. FAPbI<sub>3</sub> = Formamidinium lead iodide. (FA,MA,Cs)Pb(I,Br)<sub>3</sub> denotes a mixed-cation, mixed-halide perovskite. TFPACl = 3,3,3-trifluoropropylamine hydrochloride, PFPACl = 2,2,3,3,3-pentafluoropropylamine hydrochloride.

## Experimental Protocols

The following are generalized protocols for the incorporation of **propylamine hydrochloride** and its analogues in perovskite solar cell fabrication, based on common methodologies reported in the literature.

### 1. Perovskite Precursor Solution Preparation with PACl Additive

This protocol describes the "one-step" method where the additive is included in the perovskite precursor solution.

- Materials:
  - Formamidinium iodide (FAI)
  - Lead iodide (PbI<sub>2</sub>)
  - n-propylammonium chloride (PACl)
  - Anhydrous dimethylformamide (DMF)
  - Anhydrous dimethyl sulfoxide (DMSO)
- Procedure:
  - Prepare the perovskite precursor solution by dissolving FAI and PbI<sub>2</sub> in a mixed solvent of DMF and DMSO (e.g., 4:1 v/v). The molar ratio of FAI to PbI<sub>2</sub> is typically around 1:1.
  - Add the desired molar percentage of PACl to the precursor solution (e.g., 20 mol% with respect to the lead content).
  - Stir the solution at room temperature for at least 2 hours to ensure complete dissolution of all components.

- Filter the solution through a 0.22  $\mu\text{m}$  PTFE syringe filter before use to remove any particulates.

## 2. Post-Treatment of Perovskite Films with PAI

This protocol describes the surface treatment of a pre-formed perovskite layer.

- Materials:
  - Propylamine hydroiodide (PAI)
  - Anhydrous isopropanol (IPA)
- Procedure:
  - Prepare the perovskite film using a standard deposition method (e.g., spin-coating a precursor solution of FAI, MABr, MACl, and  $\text{PbI}_2$  followed by annealing).[\[4\]](#)
  - Prepare a PAI solution by dissolving PAI in IPA at a specific concentration (e.g., 1 mg/mL).[\[4\]](#)
  - After the perovskite film has been annealed and cooled to room temperature, deposit the PAI solution onto the perovskite surface via spin-coating.
  - Anneal the PAI-treated perovskite film at a moderate temperature (e.g., 100°C) for a short duration (e.g., 10 minutes) to promote the interaction between the PAI and the perovskite surface and to remove the solvent.

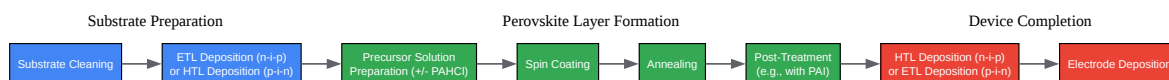
## 3. Fabrication of a p-i-n Device with a PAI Buried Interface Layer

This protocol details the incorporation of PAI as an interlayer in an inverted (p-i-n) device structure.[\[4\]](#)

- Procedure:
  - Deposit the hole transport layer (HTL), such as PTAA, onto the transparent conductive oxide (TCO) substrate.

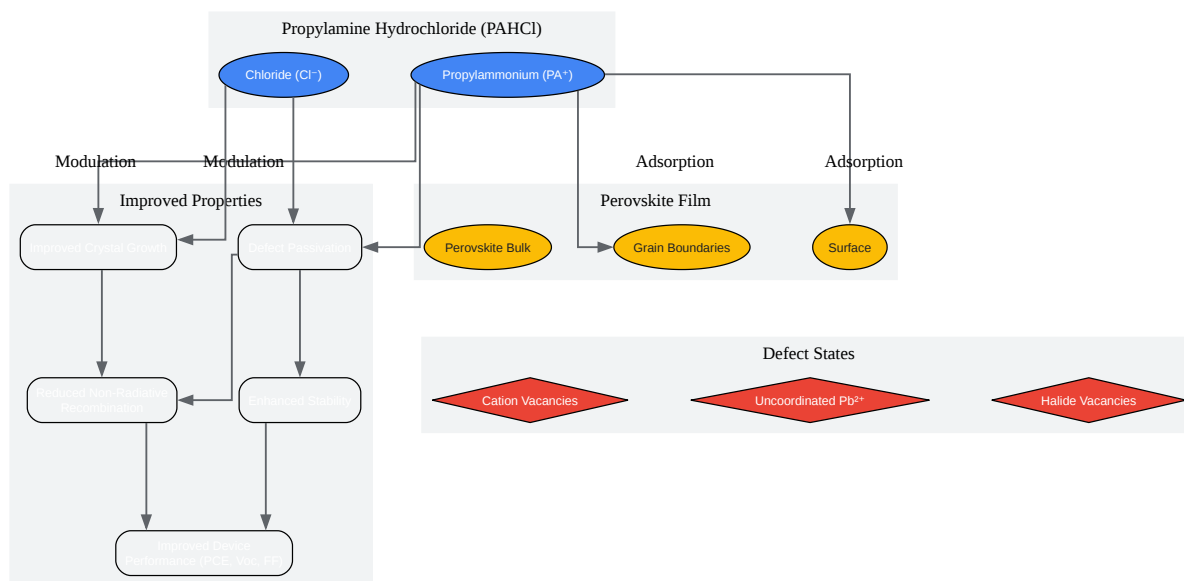
- Spin-coat the PAI solution (e.g., in IPA) onto the HTL to form a buried interface layer.
- Deposit the perovskite precursor solution on top of the PAI layer and proceed with the standard perovskite film formation process (spin-coating and annealing).
- Deposit the electron transport layer (ETL), such as PCBM or C60, onto the perovskite film.
- Finally, deposit the top metal electrode (e.g., Ag or Au) via thermal evaporation.

## Visualizations



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Caption: Experimental workflow for the fabrication of perovskite solar cells with **propylamine hydrochloride**.



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Caption: Proposed mechanism of **propylamine hydrochloride** in improving perovskite solar cell performance.

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